

Application Notes and Protocols for Indatraline Hydrochloride Solution Preparation in Research

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Compound of Interest

Compound Name: *Indatraline hydrochloride*

Cat. No.: *B1671864*

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Introduction

Indatraline hydrochloride is a potent, non-selective monoamine transporter inhibitor that blocks the reuptake of serotonin (5-HT), dopamine (DA), and norepinephrine (NE).[1][2] Its activity at the serotonin transporter (SERT), dopamine transporter (DAT), and norepinephrine transporter (NET) makes it a valuable tool in neuroscience research, particularly in studies related to depression, addiction, and neurodegenerative diseases.[1][2] Proper preparation of **indatraline hydrochloride** solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation of stock and working solutions for both in vitro and in vivo research applications.

Data Presentation

Table 1: Chemical and Physical Properties of **Indatraline Hydrochloride**

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₆ H ₁₅ Cl ₂ N·HCl | [1][3][4] |
| Molecular Weight | 328.67 g/mol | [1][3][4] |
| CAS Number | 96850-13-4 | [1][3][4] |
| Appearance | Off-white solid | [3][5] |
| Purity | ≥98% | [1][4] |
| Storage (Solid) | Desiccate at Room Temperature | [1][3][4] |

Table 2: Solubility of **Indatraline Hydrochloride**

| Solvent | Maximum Concentration | Notes | Reference |
|---|-----------------------|---------------------------------|-----------|
| Water | 10 mM (3.29 mg/mL) | Gentle warming may be required. | [1][4] |
| DMSO | 100 mM (32.87 mg/mL) | Soluble. | [1][4][6] |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 5 mg/mL (15.21 mM) | Clear solution for in vivo use. | [7] |
| 10% DMSO, 90% (20% SBE-β-CD in Saline) | ≥ 5 mg/mL (15.21 mM) | Clear solution for in vivo use. | [7] |
| 10% DMSO, 90% Corn Oil | ≥ 5 mg/mL (15.21 mM) | Clear solution for in vivo use. | [7] |

Table 3: Storage Conditions for **Indatraline Hydrochloride** Solutions

| Storage Temperature | Duration | Notes | Reference |
|---------------------|----------|---|-----------|
| -20°C | 1 month | Sealed storage, away from moisture. | [7] |
| -80°C | 6 months | Sealed storage, away from moisture. Aliquot to avoid repeated freeze-thaw cycles. | [7] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution for In Vitro Studies

This protocol is suitable for preparing a stock solution for use in cell culture experiments.

Materials:

- **Indatraline hydrochloride** powder
- Sterile, deionized, or distilled water
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Water bath or heating block set to 37°C
- Sterile filter (0.22 µm) and syringe

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of **indatraline hydrochloride** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 328.67 \text{ g/mol} = 0.03287 \text{ g (or 32.87 mg)}$

- Weigh the compound: Accurately weigh 32.87 mg of **indatraline hydrochloride** powder and transfer it to a 15 mL sterile conical tube.
- Add solvent: Add 10 mL of sterile water to the conical tube.
- Dissolve the compound: Vortex the solution briefly. If the compound does not fully dissolve, place the tube in a 37°C water bath for 10-15 minutes and vortex intermittently until the solution is clear.^{[1][4][8]}
- Sterile filter: To ensure sterility for cell culture applications, filter the solution through a 0.22 µm sterile syringe filter into a new sterile tube.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes (e.g., 100 µL or 500 µL) to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or -80°C for up to six months.^[7]

Protocol 2: Preparation of a 100 mM DMSO Stock Solution

This protocol is for creating a highly concentrated stock solution, which can be diluted further in aqueous buffers or media.

Materials:

- **Indatraline hydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 328.67 \text{ g/mol} \times 1000 \text{ mg/g} = 32.87 \text{ mg}$

- Weigh the compound: Weigh 32.87 mg of **indatraline hydrochloride** and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous, sterile-filtered DMSO to the tube.
- Dissolve the compound: Vortex the tube until the powder is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.[8]
- Aliquot and store: Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.[7] Note that long-term storage of solutions is not generally recommended; they should be used as soon as possible.[3]

Protocol 3: Preparation of an In Vivo Formulation (Example with Saline/DMSO/PEG300/Tween-80)

This protocol provides an example of a vehicle formulation suitable for intraperitoneal (IP) or other systemic administration routes in animal models.[7]

Materials:

- **Indatraline hydrochloride** powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile tubes

Procedure:

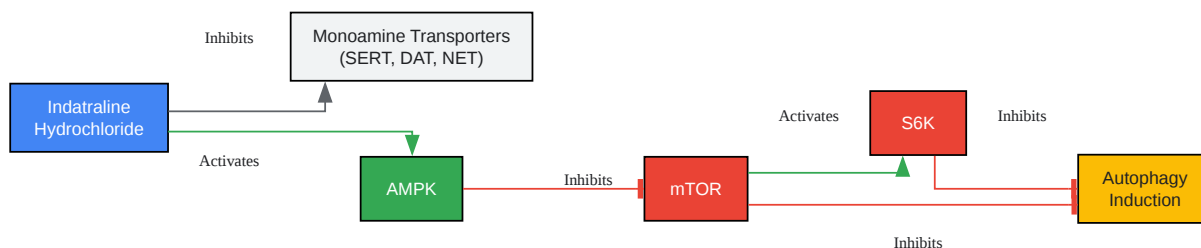
- Prepare a concentrated DMSO stock: First, prepare a concentrated stock solution of **indatraline hydrochloride** in DMSO (e.g., 50 mg/mL).

- Prepare the vehicle: In a sterile tube, prepare the final vehicle by mixing the components in the following ratio:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Prepare the final dosing solution: To achieve a final concentration of 5 mg/mL, add the concentrated DMSO stock to the pre-mixed vehicle. For example, to prepare 1 mL of the final solution:
 - Add 100 μ L of the 50 mg/mL indatraline-DMSO stock to 900 μ L of the vehicle (containing PEG300, Tween-80, and saline in the correct proportions).
- Mix thoroughly: Vortex the final solution until it is clear and homogenous. If precipitation occurs, gentle warming and sonication can be used to aid dissolution.^[7]
- Administration: The solution should be prepared fresh before each experiment.

Mandatory Visualizations

Signaling Pathway

Indatraline has been shown to induce autophagy by modulating the AMPK/mTOR/S6K signaling pathway.^{[9][10]} The diagram below illustrates this mechanism.

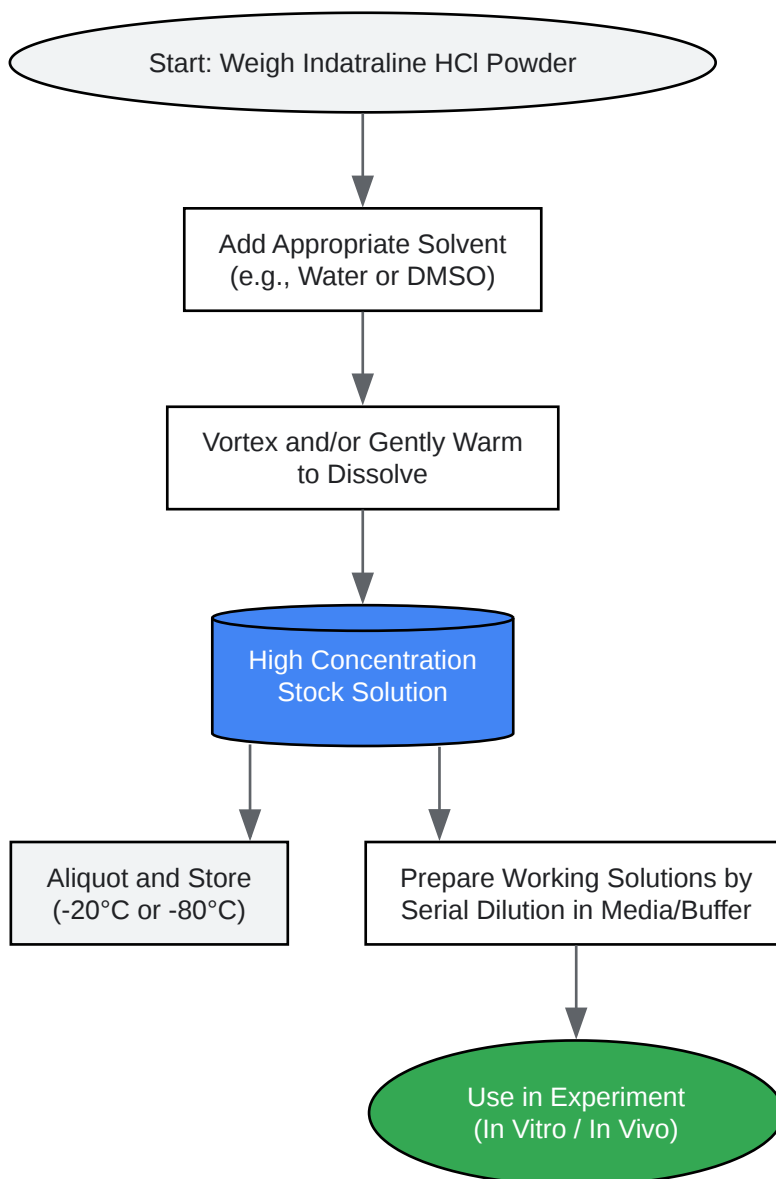


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Caption: Indatraline's signaling pathway leading to autophagy induction.

Experimental Workflow

The following diagram outlines the general workflow for preparing a stock solution and subsequent working solutions of **indatraline hydrochloride**.



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Caption: Workflow for **indatraline hydrochloride** solution preparation.

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